

Navigating the Safety Profile of Tert-butyl 4-bromobutanoate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 4-bromobutanoate*

Cat. No.: *B008926*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Tert-butyl 4-bromobutanoate**, a key reagent in various organic syntheses and a building block in pharmaceutical development. Understanding its hazard profile is paramount for ensuring laboratory safety and mitigating risks in research and manufacturing processes. This document synthesizes critical safety information, physical and chemical properties, and handling protocols to support its safe and effective use.

Chemical Identity and Physical Properties

Tert-butyl 4-bromobutanoate is an organic compound valued for its role as an intermediate in chemical reactions.^[1] A clear, colorless to pale yellow liquid, its molecular structure incorporates a tert-butyl ester functional group and a bromine atom, which dictates its reactivity and physical characteristics.^[1]

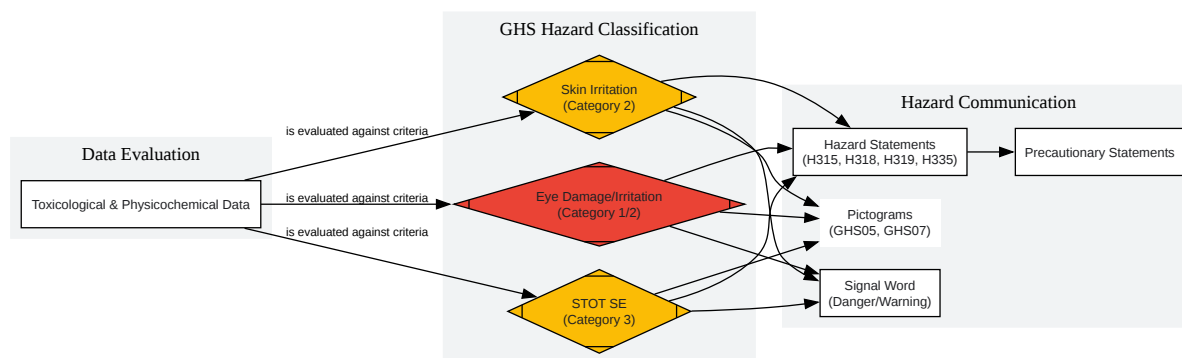
Identifier	Value
IUPAC Name	tert-butyl 4-bromobutanoate[2]
CAS Number	110661-91-1[2]
Molecular Formula	C8H15BrO2[1][2][3]
Molecular Weight	223.11 g/mol [2][3][4]
Appearance	Colorless to light orange to yellow clear liquid[1] [5]
Density	1.258 g/cm ³ [6]
Boiling Point	225.9 °C at 760 mmHg[6]
Flash Point	117.1 °C[6]
Solubility	Soluble in organic solvents like ether and chloroform; less soluble in water.[1]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Tert-butyl 4-bromobutanoate** is classified as a hazardous substance. The primary hazards are associated with its irritant and corrosive properties.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	1, 2	GHS05, GHS07	Danger/Warning	H318: Causes serious eye damage[2]H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	GHS07	Warning	H335: May cause respiratory irritation[2][7]

The GHS classification workflow for this substance is based on the evaluation of available data against the classification criteria for each hazard class.



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Caption: GHS Classification Workflow for **Tert-butyl 4-bromobutanoate**.

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure the stability of **Tert-butyl 4-bromobutanoate**.

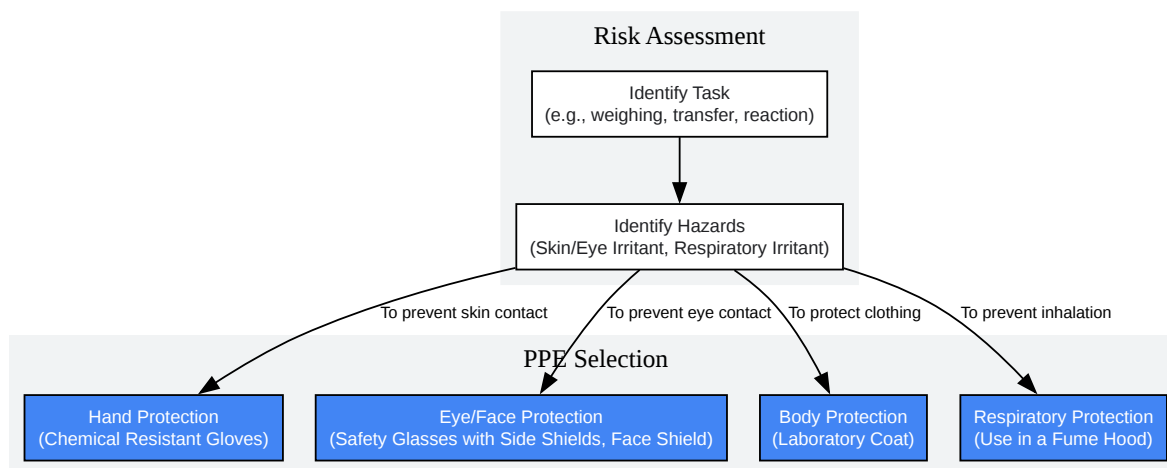
Handling:

- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including protective gloves, eye protection, and face protection.
- Ensure adequate ventilation and use a local exhaust system.
- Wash hands and face thoroughly after handling.

Storage:

- Keep the container tightly closed.
- Store in a cool, shaded area.
- Avoid exposure to light.

The selection of appropriate Personal Protective Equipment (PPE) is a critical step in the risk management process.



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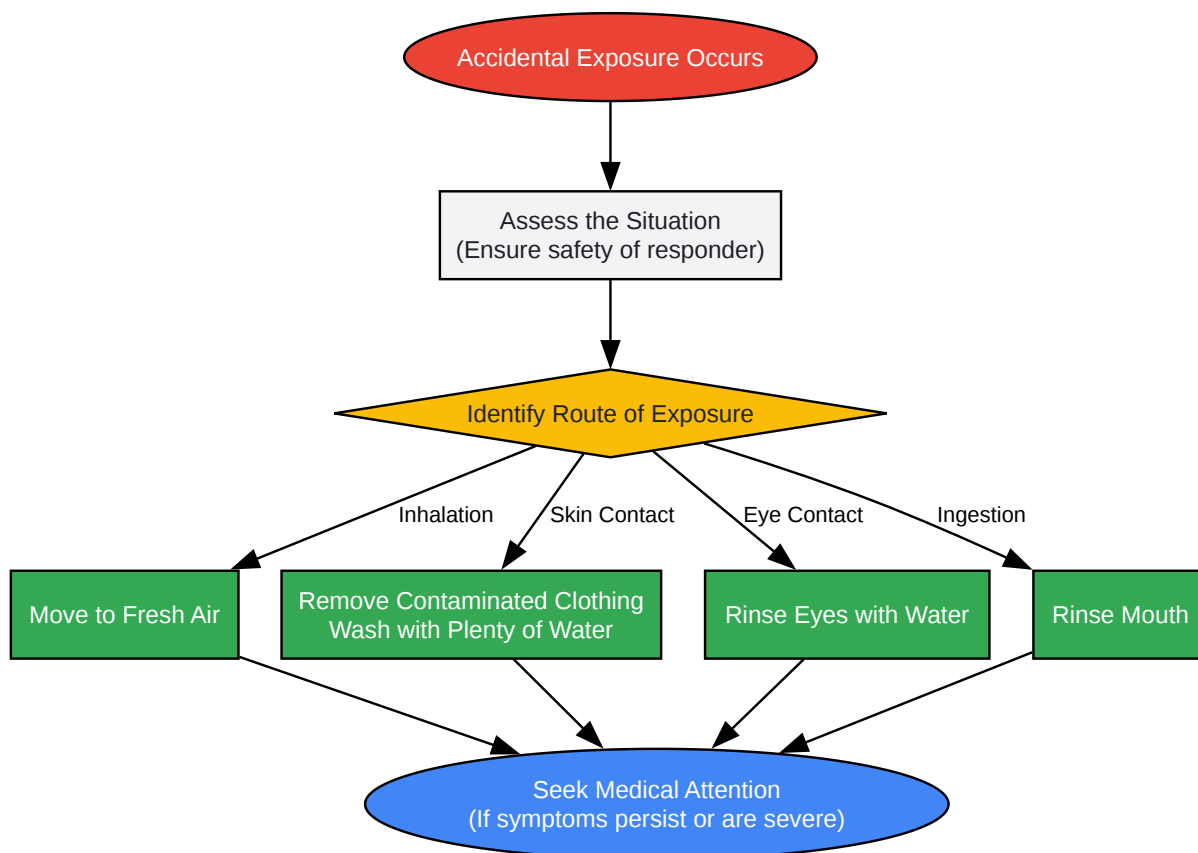
Caption: Personal Protective Equipment (PPE) Selection Workflow.

First Aid Measures

In the event of exposure, prompt and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek medical advice if you feel unwell.
Skin Contact	Take off all contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.
Ingestion	Rinse mouth. Seek medical advice.

A logical workflow for responding to an accidental exposure is outlined below.



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Caption: First Aid Response Workflow for Accidental Exposure.

Stability and Reactivity

Tert-butyl 4-bromobutanoate is stable under normal conditions. However, it may undergo hydrolysis in the presence of strong acids or bases.[1] Incompatible materials should be avoided to prevent hazardous reactions.

Toxicological and Ecological Information

Detailed toxicological studies for **Tert-butyl 4-bromobutanoate** are not extensively available in the public domain. The GHS classification is based on data from similar compounds and predictive models. It is important to handle this chemical with the assumption that it is toxic upon ingestion, inhalation, or skin contact.

No specific information is available regarding the environmental fate and ecotoxicity of this compound. It is advised to prevent its release into the environment. The substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.

Experimental Protocols

While specific experimental protocols for the generation of the MSDS data are not provided in the publicly available documents, the hazard classifications are derived from standardized tests. For instance:

- Skin Irritation/Corrosion: Typically determined using in vivo (e.g., rabbit skin irritation test - OECD TG 404) or in vitro/ex vivo methods (e.g., reconstructed human epidermis test - OECD TG 431/439).
- Eye Irritation/Damage: Assessed through in vivo tests (e.g., rabbit eye irritation test - OECD TG 405) or in vitro alternatives (e.g., Bovine Corneal Opacity and Permeability test - OECD TG 437).

- Acute Toxicity: Evaluated via oral, dermal, or inhalation routes using standardized protocols (e.g., OECD TG 420, 402, 403).

Researchers should refer to the official OECD guidelines for detailed methodologies of these toxicological tests.

Conclusion

Tert-butyl 4-bromobutanoate is a valuable chemical intermediate that requires careful handling due to its irritant and potentially corrosive nature. Adherence to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and proper engineering controls, is essential for its safe use in research and development. This document serves as a foundational resource, and it is recommended to always consult the most recent and complete Safety Data Sheet provided by the supplier before use.

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